

# An In-depth Technical Guide to the Physical Properties of p-Nitrobenzotrifluoride

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## Compound of Interest

Compound Name: 4-Nitrobenzotrifluoride

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## Introduction

p-Nitrobenzotrifluoride, also known as 1-Nitro-4-(trifluoromethyl)benzene, is an important intermediate in the synthesis of various pharmaceuticals and agrochemicals. Its physical properties are critical for its handling, reaction optimization, and the development of new synthetic routes. This guide provides a comprehensive overview of the key physical characteristics of p-Nitrobenzotrifluoride, detailed experimental protocols for their determination, and a logical workflow for its characterization.

## Core Physical Properties

p-Nitrobenzotrifluoride is a thin, oily, straw-colored liquid with a characteristic fish-like odor at room temperature.<sup>[1][2]</sup> It is recognized for being denser than water and insoluble in aqueous solutions.<sup>[1][2]</sup>

## Data Presentation: A Summary of Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of p-Nitrobenzotrifluoride for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>4</sub> F <sub>3</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	191.11 g/mol	[1][2]
Melting Point	39-41 °C	[3]
Boiling Point	204 °C (at 760 mmHg) 81-83 °C (at 10 mmHg)	[3]
Density	Denser than water. (Note: The density of the meta-isomer, m-Nitrobenzotrifluoride, is reported as 1.436 g/mL at 25 °C)	[1][2][4][5]
Vapor Pressure	0.2 mmHg at 25 °C	
Solubility in Water	Insoluble	[1][2]
Solubility in Ethanol	321.21 g/L at 25 °C	
Refractive Index (n <sub>20/D</sub> )	1.472 (for the meta-isomer)	[4][5]

## Experimental Protocols

The determination of the physical properties of p-Nitrobenzotrifluoride requires precise and standardized experimental methodologies. Below are detailed protocols for key experiments.

### Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid.

- Apparatus: Capillary tube melting point apparatus (e.g., Mel-Temp or similar device), capillary tubes (sealed at one end), thermometer, and a sample of p-Nitrobenzotrifluoride.
- Procedure:
  - A small, dry sample of p-Nitrobenzotrifluoride is finely powdered and packed into a capillary tube to a height of 2-3 mm.

- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
  - A sample of p-Nitrobenzotrifluoride (e.g., 10 mL) is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
  - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask.
  - The heating mantle is turned on, and the liquid is heated until it begins to boil and its vapor rises.
  - The temperature is recorded when the vapor condensation ring is stable on the thermometer bulb. This stable temperature is the boiling point.

## Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

- Apparatus: Test tubes, vortex mixer, analytical balance, and volumetric flasks.

- Procedure (for solubility in ethanol):
  - A known volume of ethanol is placed in a test tube.
  - A small, weighed amount of p-Nitrobenzotrifluoride is added to the solvent.
  - The mixture is agitated using a vortex mixer until the solute is completely dissolved.
  - Steps 2 and 3 are repeated until a saturated solution is formed (i.e., no more solute dissolves).
  - The total mass of the dissolved solute is used to calculate the solubility in g/L.

## Spectroscopic Analysis

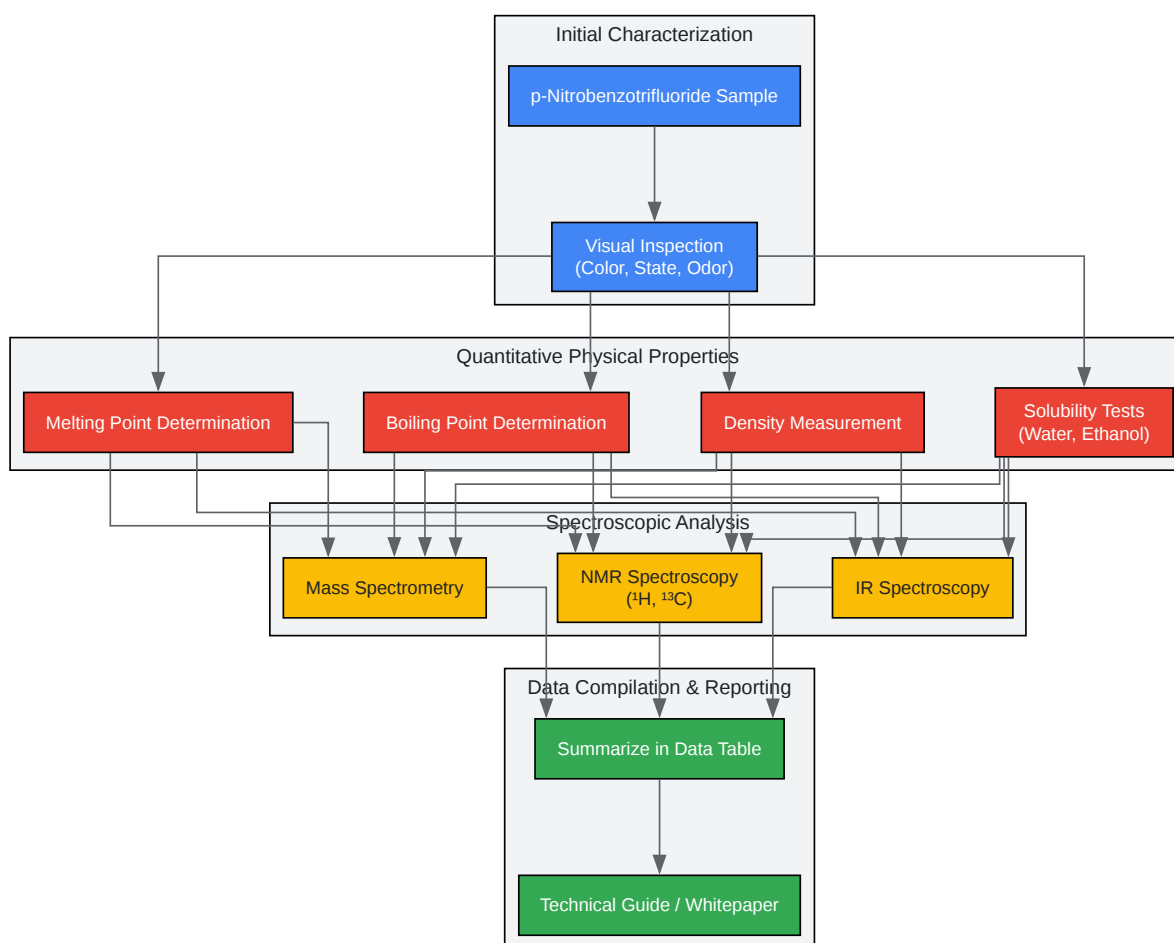
Spectroscopic techniques are used to obtain structural information about a molecule.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Apparatus: NMR spectrometer (e.g., 300 MHz or higher).
  - Procedure: A small amount of p-Nitrobenzotrifluoride is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) and placed in an NMR tube. The sample is then subjected to a strong magnetic field, and the resulting spectrum provides information about the chemical environment of the hydrogen ( $^1\text{H}$  NMR) and carbon ( $^{13}\text{C}$  NMR) atoms.
- Infrared (IR) Spectroscopy:
  - Apparatus: Fourier Transform Infrared (FTIR) spectrometer.
  - Procedure: A thin film of liquid p-Nitrobenzotrifluoride is placed between two salt plates (e.g., NaCl or KBr), or a solution is prepared in a suitable solvent. The sample is then exposed to infrared radiation, and the resulting spectrum shows the vibrational frequencies of the functional groups present in the molecule.
- Mass Spectrometry (MS):
  - Apparatus: Mass spectrometer.

- Procedure: A sample of p-Nitrobenzotrifluoride is introduced into the mass spectrometer, where it is ionized. The resulting ions are separated based on their mass-to-charge ratio, providing information about the molecular weight and fragmentation pattern of the compound.

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the characterization of the physical properties of p-Nitrobenzotrifluoride.



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Caption: Workflow for the physical characterization of p-Nitrobenzotrifluoride.

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